

Navigating the Hazards of 2-Bromopropan-1-ol: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopropan-1-ol

Cat. No.: B151844

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Disclaimer: Information on the specific toxicology of **2-Bromopropan-1-ol** is limited in publicly available scientific literature. Much of the available data is derived from safety data sheets and pertains to general hazard classifications. This guide provides all available information on **2-Bromopropan-1-ol** and supplements it with a comprehensive review of the hazards associated with the structurally similar and more extensively studied compound, 2-bromopropane, to offer a broader understanding of potential risks. It is crucial to note that the toxicological profiles of these two substances are not identical.

Introduction to 2-Bromopropan-1-ol

2-Bromopropan-1-ol (CAS No. 598-18-5) is a flammable, colorless liquid.^{[1][2]} It is classified as a skin and eye irritant and may cause respiratory irritation.^{[1][2]} Due to the limited specific toxicological data, a thorough understanding of its potential health hazards necessitates a review of related compounds. This guide summarizes the known hazards of **2-Bromopropan-1-ol** and provides a detailed analysis of the well-documented toxicological profile of 2-bromopropane.

Physicochemical Properties

A clear understanding of the physicochemical properties of a substance is fundamental to assessing its hazard potential.

Property	Value	Reference
Chemical Formula	C ₃ H ₇ BrO	[1]
Molecular Weight	138.99 g/mol	[1]
Boiling Point	144.8°C at 760 mmHg	[3]
Flash Point	54.9°C	[3]
Density	1.559 g/cm ³	[3]
CAS Number	598-18-5	[1]

Known Hazards of 2-Bromopropan-1-ol

The primary source of hazard information for **2-Bromopropan-1-ol** comes from its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals classification.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:[1][2]

One safety data sheet for a mixture containing **2-Bromopropan-1-ol** states that its toxicological properties have not been fully investigated, highlighting the current data gap.[4]

In-depth Hazard Analysis of 2-Bromopropane (CAS No. 75-26-3)

Given the limited data on **2-Bromopropan-1-ol**, this section provides a detailed overview of the hazards associated with the structurally related compound, 2-bromopropane. This information should be considered as contextual and not directly transferable to **2-Bromopropan-1-ol**.

Reproductive and Developmental Toxicity

2-Bromopropane is a known reproductive toxicant, affecting both male and female fertility.^{[5][6]}

Experimental Protocol: Male Reproductive Toxicity Study in Rats

- **Objective:** To investigate the reproductive toxicity of 2-bromopropane in male Sprague-Dawley rats.
- **Methodology:** Male rats were administered 2-bromopropane daily by intraperitoneal injection for 28 days at doses of 0, 125, 250, and 500 mg/kg body weight. Body and organ weights were monitored. At the end of the study, blood samples were collected for hematological analysis, and reproductive organs were subjected to histopathological examination.
- **Key Findings:** Dose-dependent decreases in body and testes weights were observed. Histopathological examination revealed germ cell necrosis, atrophic tubules, and Leydig cell hyperplasia in the testes. The epididymis also showed signs of atrophy.^[7]

Neurotoxicity

Exposure to 2-bromopropane has been shown to induce neurotoxic effects.

Experimental Protocol: Neurotoxicity Study in Rats

- **Objective:** To assess the neurotoxic effects of 2-bromopropane inhalation in Wistar rats.
- **Methodology:** Male rats were exposed to 0, 100, or 1000 ppm of 2-bromopropane for 8 hours/day, 5 days/week for 12 weeks. Motor nerve conduction velocity (MCV) and distal latency (DL) were measured. Histopathological examination of the nervous system was performed.

- Key Findings: Rats exposed to 1000 ppm showed a significant decrease in body weight and motor nerve conduction velocity, with an elongation in distal latency. Histological analysis revealed a ball-like enlargement of myelin sheaths in peripheral nerves.[8]

Carcinogenicity and Mutagenicity

Studies have indicated that 2-bromopropane is a multi-organ carcinogen in animal models and exhibits mutagenic properties.

Experimental Protocol: Inhalation Carcinogenicity Study in Rats

- Objective: To determine the carcinogenic potential of 2-bromopropane via inhalation in F344 rats.
- Methodology: Male and female rats were exposed to 0, 67, 200, or 600 ppm of 2-bromopropane vapor for 6 hours/day, 5 days/week for up to 2 years. A comprehensive histopathological evaluation of all major organs was conducted.
- Key Findings: 2-bromopropane induced tumors in multiple organs in both male and female rats. In males, there were significant increases in malignant tumors of the Zymbal's gland, skin, and intestines, among others. In females, there was a significant increase in adenocarcinomas of the mammary gland and squamous cell papilloma of the vagina.[9]

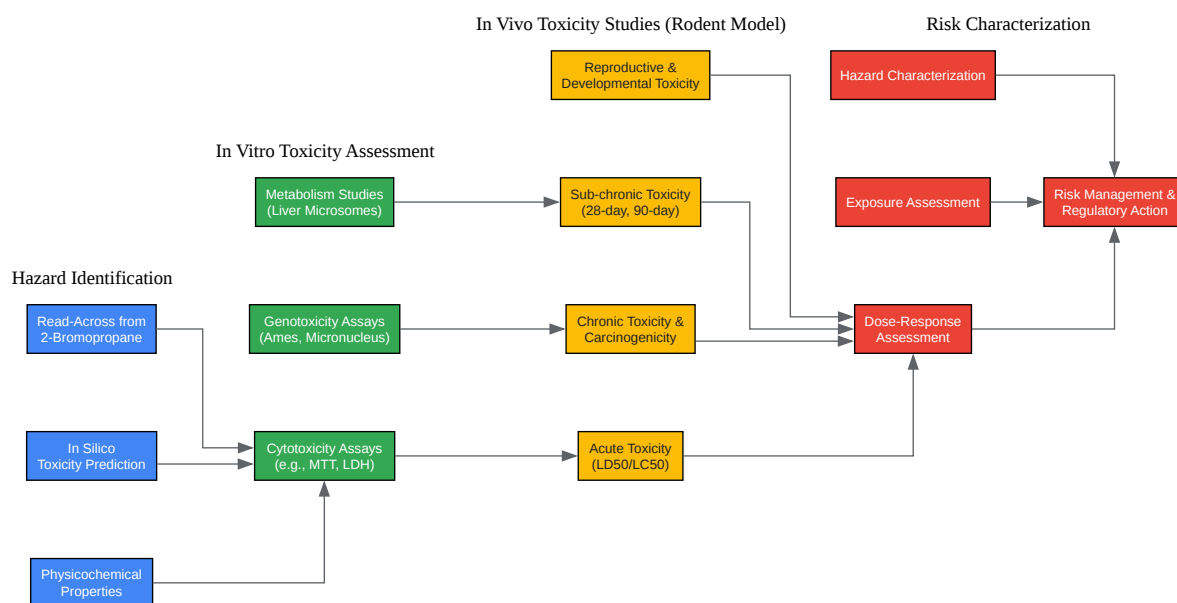
Mutagenicity: 2-bromopropane has been shown to be mutagenic in bacterial mutation assays (Ames test) with and without metabolic activation.

Hematopoietic Toxicity

Exposure to 2-bromopropane has been linked to adverse effects on the hematopoietic system. Studies in rats have shown significant reductions in red blood cells, platelets, and leukocytes following exposure.[8]

Signaling Pathways and Experimental Workflows

Due to the lack of specific studies on the mechanisms of **2-Bromopropan-1-ol** toxicity, no signaling pathways can be definitively described. However, based on the known reactivity of similar compounds, a generalized workflow for assessing its potential toxicity can be proposed.



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Proposed workflow for assessing **2-Bromopropan-1-ol** toxicity.

Conclusion

The available data on **2-Bromopropan-1-ol** is insufficient to form a complete toxicological profile. Its GHS classification indicates it is a flammable liquid that can cause skin, eye, and respiratory irritation.[1][2] The extensive data on the structurally similar compound, 2-bromopropane, reveals significant hazards, including reproductive toxicity, neurotoxicity,

carcinogenicity, and hematopoietic toxicity.[5][6][7][8][9] While this information provides a critical context for potential hazards, it is imperative that specific toxicological studies are conducted on **2-Bromopropan-1-ol** to accurately characterize its risk to human health. Researchers, scientists, and drug development professionals should handle **2-Bromopropan-1-ol** with extreme caution, implementing robust safety protocols appropriate for a substance with a partially unknown but potentially significant hazard profile. Further research into the metabolism, mechanism of action, and long-term effects of **2-Bromopropan-1-ol** is strongly recommended.

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- To cite this document: BenchChem. [Navigating the Hazards of 2-Bromopropan-1-ol: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151844#hazards-associated-with-2-bromopropan-1-ol-exposure]

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